

Application Notes and Protocols: Development of Novel Polymers Using 4-Phenylcyclohexanone Oxime Derivatives

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Compound of Interest

Compound Name: 4-Phenylcyclohexanone oxime

Cat. No.: B1296453

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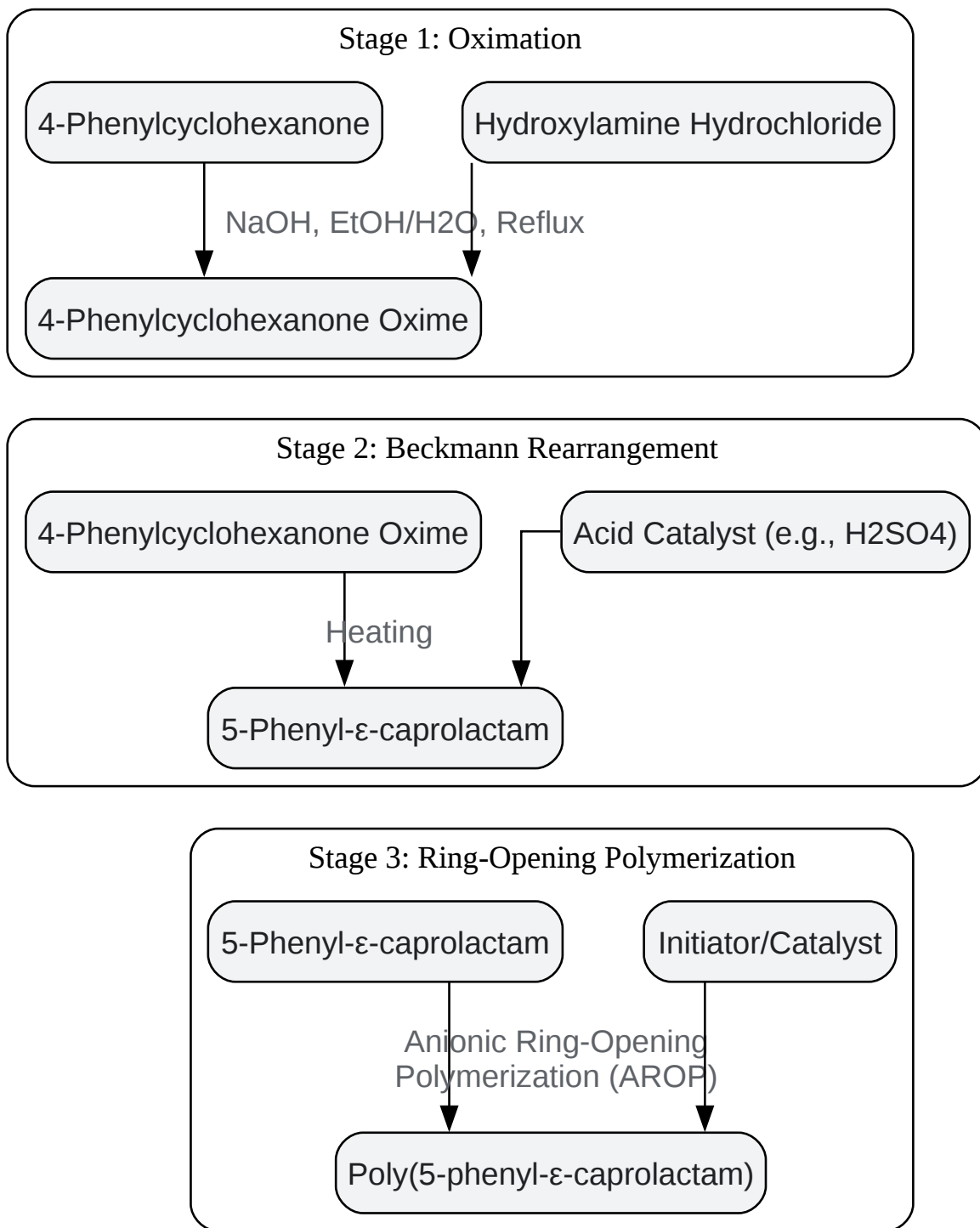
For Researchers, Scientists, and Drug Development Professionals

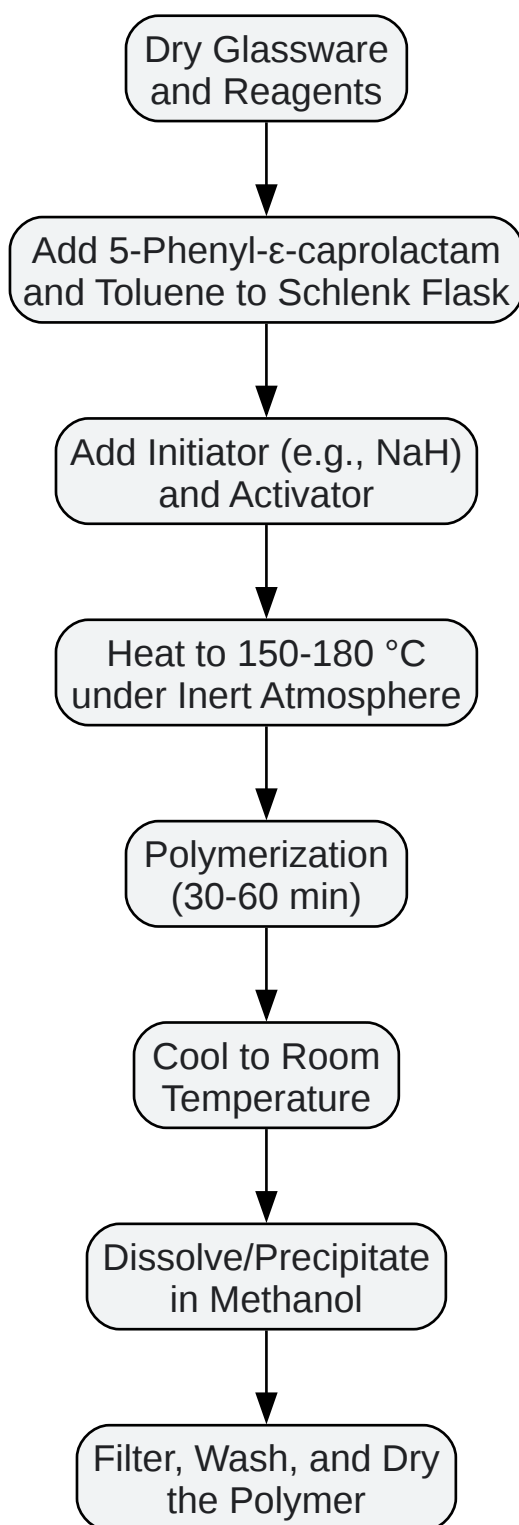
Introduction

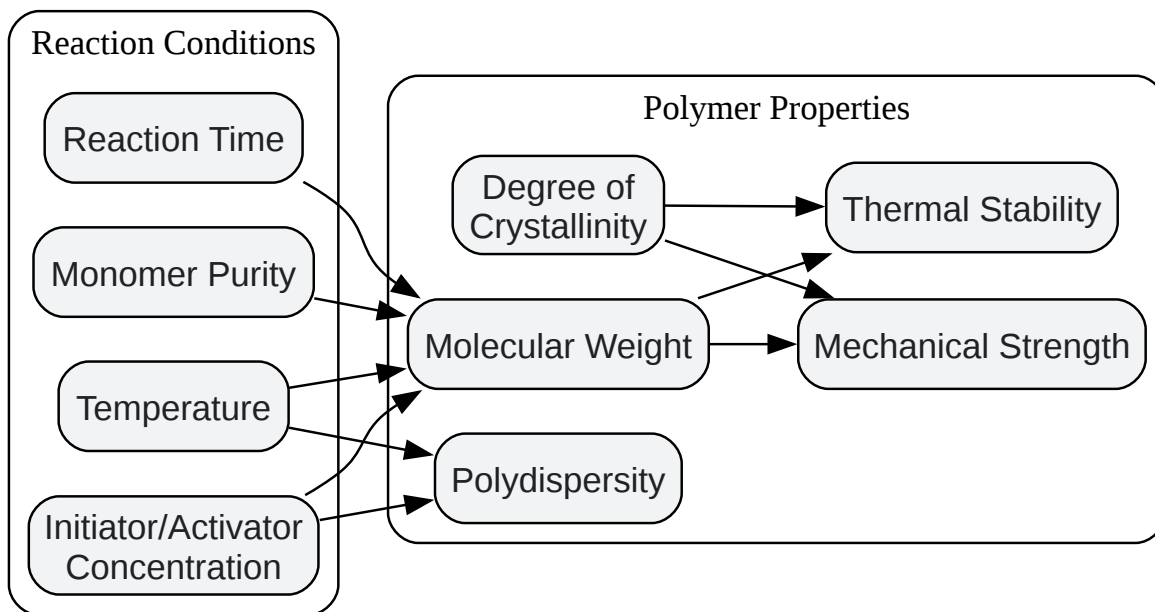
Polyamides are a class of polymers renowned for their exceptional mechanical strength, thermal stability, and chemical resistance. The introduction of functional groups, such as a phenyl substituent, into the polymer backbone can significantly alter these properties, leading to novel materials with tailored characteristics for advanced applications, including drug delivery systems, medical devices, and tissue engineering scaffolds.[1][2] This document provides detailed application notes and protocols for the synthesis and polymerization of **4-phenylcyclohexanone oxime**, a precursor to a novel phenyl-substituted polyamide. The synthetic route involves three key stages: oximation of 4-phenylcyclohexanone, Beckmann rearrangement of the resulting oxime to 5-phenyl- ϵ -caprolactam, and subsequent ring-opening polymerization to yield the final polyamide.

Synthetic Pathway Overview

The overall synthetic pathway for the development of the novel polyamide from 4-phenylcyclohexanone is depicted below. The process begins with the conversion of the ketone to an oxime, followed by an acid-catalyzed rearrangement to the corresponding lactam monomer, which is then polymerized.







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References

- 1. mdpi.com [mdpi.com]
- 2. dspace.ncl.res.in [dspace.ncl.res.in]
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